

Technical Guide: Stability and Storage Architecture for 1-Azido-2-methoxyethane

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Compound of Interest

Compound Name: 1-Azido-2-methoxyethane

CAS No.: 80894-21-9

Cat. No.: B3194207

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Document Control:

- Compound: **1-Azido-2-methoxyethane**[1]
- CAS: 14887-18-4
- Hazard Class: High-Energy Organic Azide / Peroxide Former
- Primary Application: Click Chemistry (Linker synthesis), PROTACs

Executive Summary & Risk Profile

1-Azido-2-methoxyethane is a bifunctional small molecule acting as a "dual-threat" reagent. It combines the shock-sensitivity of a low-molecular-weight organic azide with the auto-oxidation risks of an aliphatic ether.

While widely used as a spacer in bioconjugation due to its hydrophilicity, its safety profile is governed by a critically low Carbon-to-Nitrogen (C/N) ratio. This compound should never be

distilled to dryness. This guide defines a self-validating storage protocol to mitigate the risk of spontaneous decomposition and peroxide accumulation.

Physicochemical Identity

Data below aggregates experimental and predicted values for CAS 14887-18-4.

Property	Value	Technical Note
Molecular Formula		Low molecular weight increases volatility and shock sensitivity.
Molecular Weight	117.11 g/mol	--
Boiling Point	~124–125 °C	Do not heat to this temperature. Decomposition may precede boiling.
Density	0.965 g/cm ³	Liquid at room temperature.
C/N Ratio	1.33	CRITICAL HAZARD. (See Section 3).
Solubility	DCM, THF, DMF, Water	Miscible in most organic solvents.

Stability Assessment: The "Dual-Threat" Mechanism The C/N Ratio Rule (Explosion Hazard)

The stability of organic azides is empirically predicted by the ratio of carbon/oxygen atoms to nitrogen atoms. The safety threshold is defined by the equation:

[2]

For **1-Azido-2-methoxyethane** (

):

Analysis: A ratio of 1.33 is significantly below the safety threshold of 3.

- Implication: This molecule is energy-rich and potentially unstable.^{[3][4]} It retains enough energy to sustain a propagating decomposition (explosion) if initiated by heat or shock.
- Operational Rule: Never isolate this compound in quantities >1g neat. Always store and handle in solution (e.g., 0.5M in tert-butyl methyl ether or DCM) whenever possible.

The Ether Linkage (Peroxide Hazard)

The methoxyethyl group (

) classifies this molecule as a Class B Peroxide Former.

- Mechanism: Exposure to atmospheric oxygen and light promotes radical autoxidation at the -carbon next to the ether oxygen.
- Synergy of Risk: If peroxides form and the solution is concentrated (e.g., via rotary evaporation), the friction from peroxide crystals can detonate the azide core.

Storage & Monitoring Protocols

Environmental Conditions

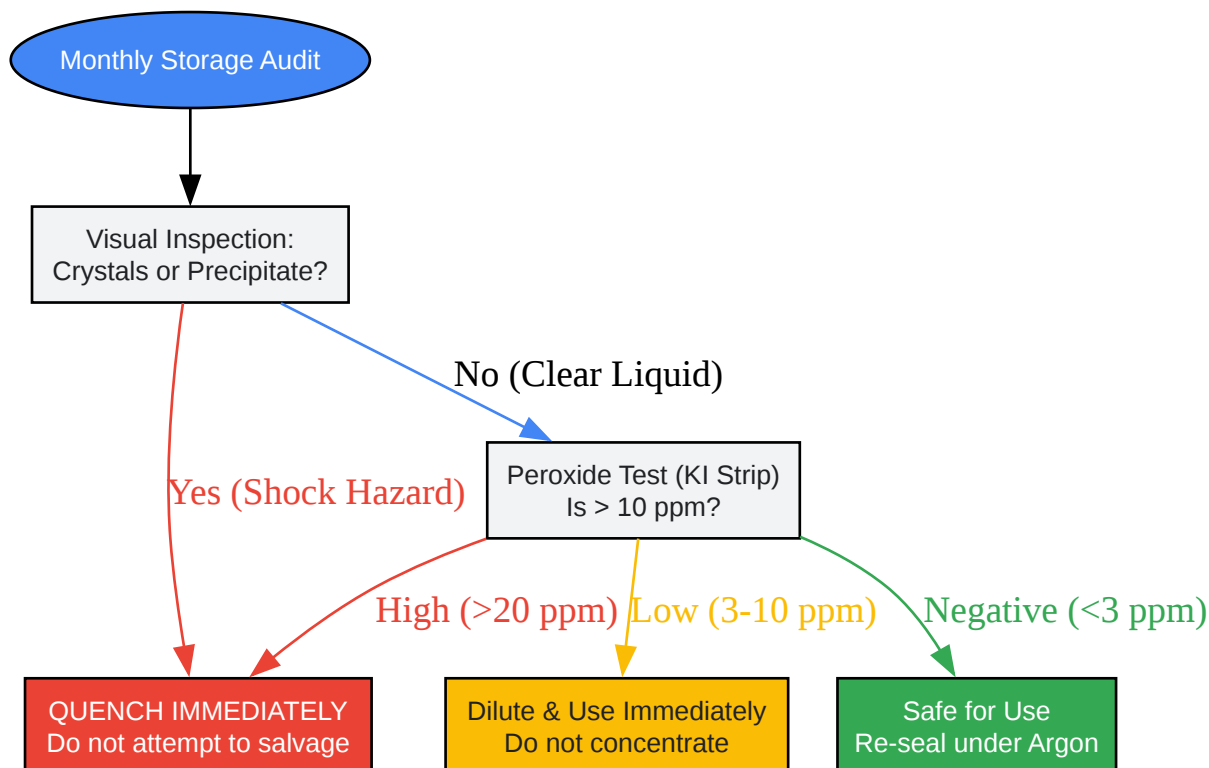
To maintain integrity and prevent degradation, the following "Cold-Dark-Inert" system is mandatory:

- Temperature: Store at -20°C. Low temperature kinetically inhibits both azide decomposition and peroxide formation.
- Atmosphere: Headspace must be backfilled with Argon or Nitrogen. Oxygen exclusion is the primary defense against peroxidation.
- Container:
 - Primary: Teflon (PTFE) or High-Density Polyethylene (HDPE) bottles.
 - Avoid: Ground glass joints. The friction of glass-on-glass can initiate detonation if azide crystals or peroxides are present on the joint.

- Light: Amber vessels or foil-wrapped containers to block UV radiation.

The "Self-Validating" Monitoring Cycle

Do not assume stability. Verify it using this decision logic:



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Figure 1: Storage decision logic tree. Visual signs of crystallization indicate immediate danger.

Handling & Deactivation (Quenching)[5] Handling "Golden Rules"

- No Rotary Evaporation: Never distill this compound to dryness. The concentration of azides and peroxides creates a high probability of explosion.
- Plastic Tools Only: Use Teflon or plastic spatulas. Metal spatulas can react with trace hydrazoic acid to form heavy metal azides (e.g., Copper Azide), which are primary explosives.

- Shielding: Always work behind a blast shield when handling >500 mg.

Controlled Quenching Protocol (Staudinger Reduction)

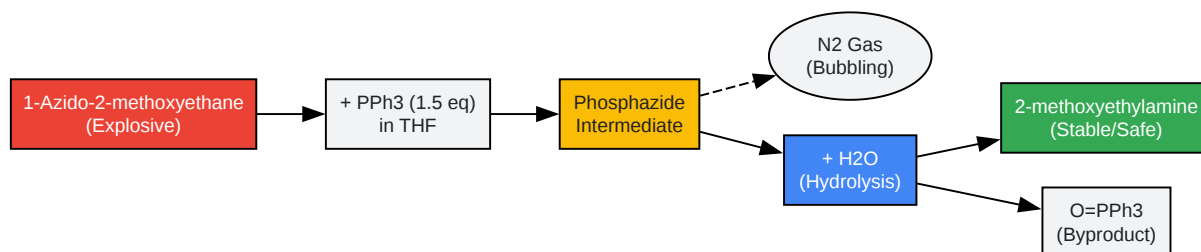
If the compound degrades or waste needs disposal, chemical reduction is safer than standard disposal. The Staudinger reduction converts the explosive azide into a stable amine.

Reagents:

- Triphenylphosphine ([PPh₃](#))[\[5\]\[6\]](#)
- Tetrahydrofuran (THF)[\[5\]](#)
- Water[\[5\]\[7\]](#)

Procedure:

- Dilution: Dissolve the azide waste in THF (approx 0.1 M).
- Addition: Add 1.5 equivalents of [PPh₃](#) slowly at room temperature. Observation: Nitrogen gas ([N₂](#)) will evolve (bubbling).[\[8\]](#)
- Hydrolysis: Once bubbling ceases (formation of iminophosphorane), add water (10 equivalents).
- Completion: Stir for 3 hours. The azide is converted to 2-methoxyethylamine and triphenylphosphine oxide.
- Disposal: The resulting mixture is non-explosive and can be disposed of via standard organic waste streams.



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Figure 2: Chemical pathway for safe quenching of the azide functionality.

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